An In-Depth Technical Guide to 3-Hydroxy-4-pyridinemethanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Hydroxy-3-pyridinemethanol*
CAS No.:	*177592-15-3*
Cat. No.:	*B067018*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 3-Hydroxy-4-pyridinemethanol (CAS Number: 33349-67-6), a pyridine derivative of significant interest in various scientific domains. This document delves into its chemical identity, synthesis, and its pivotal role as a structural analog of Vitamin B6, offering insights for its application in research and development.

Chemical Identity and Synonyms

3-Hydroxy-4-pyridinemethanol is a heterocyclic compound featuring a pyridine ring substituted with a hydroxyl group at the 3-position and a hydroxymethyl group at the 4-position. Its unique structure imparts properties that make it a valuable subject of study in medicinal chemistry and drug design.[1]

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Identifier	Value
CAS Number	33349-67-6[2]
Molecular Formula	C6H7NO2[2]
Molecular Weight	125.13 g/mol [2]
IUPAC Name	(3-hydroxypyridin-4-yl)methanol[2]
Synonyms	4-Pyridinemethanol, 3-hydroxy-; 3-Hydroxy-4-hydroxymethylpyridine; 3-Hydroxypyridine-4-methanol; 4-(Hydroxymethyl)-3-hydroxypyridine[2]

Synthesis of 3-Hydroxy-4-pyridinemethanol and Related Analogs

The synthesis of 3-Hydroxy-4-pyridinemethanol is intrinsically linked to the broader field of pyridoxine (Vitamin B6) chemistry. General strategies for the synthesis of pyridoxine analogs often involve the construction of the pyridine ring through cycloaddition reactions or the modification of pre-existing pyridine scaffolds.[3]

General Synthetic Strategies for Pyridoxine Analogs

A prevalent method for constructing the substituted pyridine core of Vitamin B6 analogs is the Diels-Alder reaction. This approach typically involves the reaction of a substituted oxazole, acting as the diene, with a suitable dienophile. This methodology has been successfully employed in the synthesis of various natural products, including pyridoxal and its derivatives.[3]

Another fundamental approach involves the condensation of smaller acyclic precursors. The first total synthesis of Vitamin B6, for instance, was achieved through the condensation of acetylacetone and cyanoacetamide.[3] These foundational methods provide a framework for the targeted synthesis of specific analogs like 3-Hydroxy-4-pyridinemethanol.

Conceptual Synthesis Protocol for 3-Hydroxy-4-pyridinemethanol

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While a specific, detailed protocol for the direct synthesis of 3-Hydroxy-4-pyridinemethanol is not extensively documented in readily available literature, a plausible synthetic route can be conceptualized based on established pyridoxine synthesis methodologies. One such approach could involve the selective functionalization of a suitable pyridine precursor. For instance, the synthesis could potentially start from a commercially available substituted pyridine, followed by a series of reactions to introduce the hydroxyl and hydroxymethyl groups at the desired positions.

A generalized workflow for such a synthesis is depicted below:



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Caption: Conceptual workflow for the synthesis of 3-Hydroxy-4-pyridinemethanol.

Biological Significance and Role in Drug Development

The biological relevance of 3-Hydroxy-4-pyridinemethanol stems from its structural analogy to the vitamers of Vitamin B6, particularly pyridoxine. Vitamin B6, in its active coenzyme form, pyridoxal 5'-phosphate (PLP), is a crucial cofactor for over 140 enzymatic reactions in the human body, primarily involved in amino acid metabolism.[4][5]

The Vitamin B6 Salvage Pathway: A Locus of Action

Humans cannot synthesize Vitamin B6 de novo and must obtain it from their diet. Once ingested, the various forms of Vitamin B6 are interconverted to the active PLP via the salvage pathway. This pathway involves several key enzymes, including pyridoxal kinase and PNP oxidase.[4] Analogs like 3-Hydroxy-4-pyridinemethanol can potentially interact with the enzymes of this pathway, acting as either substrates, inhibitors, or modulators.

The diagram below illustrates the central role of the salvage pathway in Vitamin B6 metabolism:

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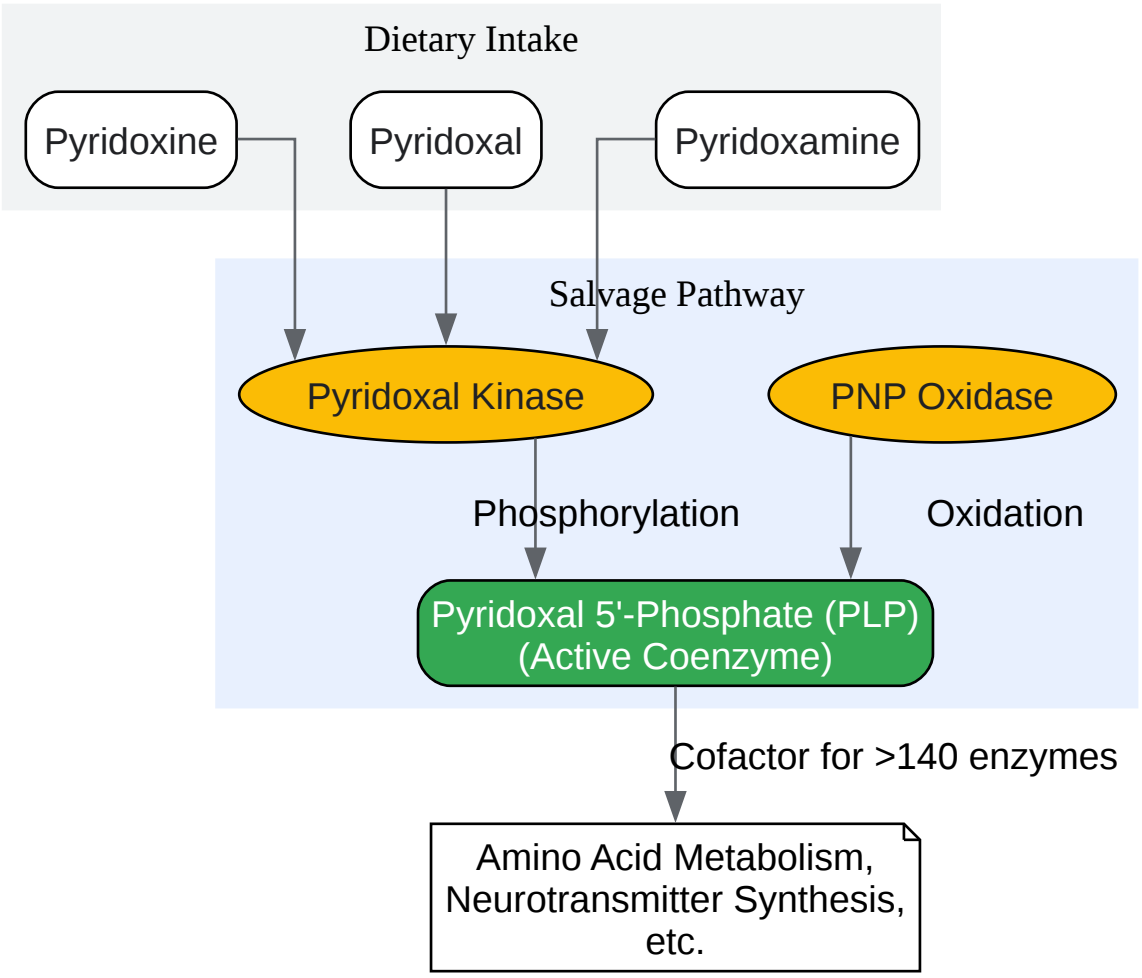

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Caption: Simplified overview of the Vitamin B6 salvage pathway.

The potential for 3-Hydroxy-4-pyridinemethanol to influence these critical metabolic pathways makes it a compound of interest for drug development. For instance, designing molecules that can modulate the activity of PLP-dependent enzymes is a strategy for developing novel therapeutics. The pyridine scaffold is a well-established pharmacophore in numerous approved drugs, highlighting the potential of its derivatives.[1]

Experimental Protocols for Studying Biological Activity

To investigate the biological effects of 3-Hydroxy-4-pyridinemethanol, a series of in vitro and in vivo experiments can be conducted.

In Vitro Enzymatic Assays:

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- Objective: To determine if 3-Hydroxy-4-pyridinemethanol can act as a substrate or inhibitor for key enzymes in the Vitamin B6 salvage pathway, such as pyridoxal kinase.
- Methodology:
  - Recombinantly express and purify the target enzyme.
  - Develop a suitable assay to measure enzyme activity (e.g., spectrophotometric, fluorometric, or HPLC-based).
  - Incubate the enzyme with its natural substrate (e.g., pyridoxal) and varying concentrations of 3-Hydroxy-4-pyridinemethanol.
  - Measure the reaction rate to determine if the compound inhibits or is a substrate for the enzyme.
  - Calculate kinetic parameters such as Ki or Km and Vmax.

Cell-Based Assays:

- Objective: To assess the effect of 3-Hydroxy-4-pyridinemethanol on cellular processes that are dependent on Vitamin B6.
- Methodology:
  - Culture a suitable cell line (e.g., a neuronal cell line for studying neurotransmitter synthesis).
  - Treat the cells with varying concentrations of 3-Hydroxy-4-pyridinemethanol.
  - Measure relevant cellular endpoints, such as cell viability, proliferation, or the levels of specific metabolites or neurotransmitters.
  - Compare the effects to those of known Vitamin B6 vitamers or antagonists.

Conclusion

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3-Hydroxy-4-pyridinemethanol is a heterocyclic compound with significant potential in chemical and biological research. Its structural similarity to Vitamin B6 positions it as a valuable tool for probing the intricacies of the Vitamin B6 metabolic pathways and for the development of novel therapeutic agents. The synthetic strategies and experimental protocols outlined in this guide provide a foundation for researchers and drug development professionals to explore the multifaceted applications of this intriguing molecule.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Hydroxy-4-pyridinemethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b067018/docs#an-in-depth-technical-guide-to-3-hydroxy-4-pyridinemethanol]

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